

# application of 9-Chloromethylphenanthrene in environmental sample analysis

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## Compound of Interest

Compound Name: 9-Chloromethylphenanthrene

CAS No.: 951-05-3

Cat. No.: B017407

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Application Note: High-Sensitivity Determination of Environmental Carboxylic Acids via **9-Chloromethylphenanthrene** (9-CMP) Derivatization

## Executive Summary

This application note details the protocol for using **9-Chloromethylphenanthrene** (9-CMP) as a pre-column fluorescence derivatization reagent for the analysis of carboxylic acids in environmental matrices (water, soil, and sediment). While 9-chloromethylanthracene (9-CMA) is a common reagent, 9-CMP offers distinct spectral properties (Ex: 300 nm, Em: 366 nm) and enhanced stability against photo-oxidation compared to anthracene derivatives. This method enables the femtomole-level detection of fatty acids, acidic herbicides (e.g., 2,4-D, Dicamba), and pharmaceutical metabolites (e.g., Ibuprofen, Valproic acid) using HPLC with Fluorescence Detection (HPLC-FLD).

## Mechanism of Action

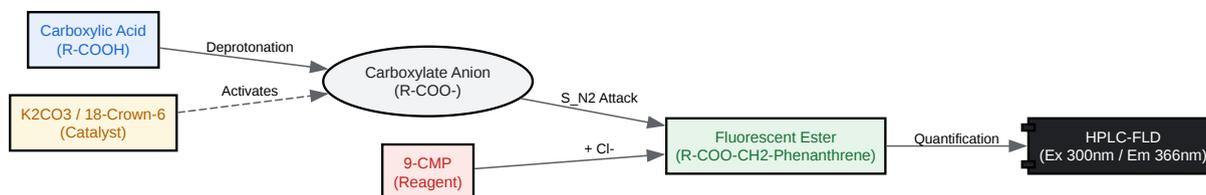
The core principle relies on the nucleophilic substitution reaction (esterification) between the carboxylate anion of the target analyte and the chloromethyl group of 9-CMP.

- Reaction Type: SN2 Alkylation.[1]
- Catalysis: Phase-transfer catalysis (PTC) using 18-Crown-6 or Tetrabutylammonium bromide (TBAB) and Potassium Carbonate ( $K_2CO_3$ ) is essential to solubilize the carbonate base in

the organic solvent (Acetonitrile or Acetone) and activate the carboxylate anion.

- Product: Highly fluorescent phenanthryl methyl esters.

DOT Diagram: Reaction Mechanism & Workflow



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Figure 1: Reaction scheme showing the activation of carboxylic acids and subsequent esterification with 9-CMP.

## Experimental Protocol

### Reagents and Equipment

- Reagent: **9-Chloromethylphenanthrene (9-CMP)** [CAS: 951-05-3], >98% purity.
- Catalyst: 18-Crown-6 ether or Tetrabutylammonium bromide (TBAB).
- Base: Potassium Carbonate (K<sub>2</sub>CO<sub>3</sub>), anhydrous.
- Solvent: Acetonitrile (ACN), HPLC grade.
- Column: C18 Reverse Phase (e.g., 250mm x 4.6mm, 5μm).
- Detector: Fluorescence Detector (FLD).

## Solution Preparation

Solution	Concentration	Preparation Details
9-CMP Stock	2.0 mg/mL	Dissolve 20 mg 9-CMP in 10 mL Acetone or ACN. Store at 4°C in amber vials.
Catalyst Solution	5.0 mM	Dissolve 18-Crown-6 (or TBAB) in ACN.
Base Suspension	Solid/Slurry	Use finely ground anhydrous K <sub>2</sub> CO <sub>3</sub> directly (approx. 10-20 mg per reaction).

## Sample Preparation (Environmental Water)

- Filtration: Filter 100 mL water sample through 0.45 µm membrane.
- Acidification: Adjust pH to 2.0 with HCl.
- Solid Phase Extraction (SPE):
  - Condition C18 cartridge with 5 mL MeOH then 5 mL water.
  - Load sample.
  - Wash with 5 mL 5% MeOH in water.
  - Elute analytes with 3 mL ACN.
  - Evaporation: Evaporate eluate to dryness under N<sub>2</sub> stream.

## Derivatization Procedure

- Reconstitution: Dissolve the dried residue (from SPE) in 100 µL of Catalyst Solution.
- Reagent Addition: Add 100 µL of 9-CMP Stock.
- Base Addition: Add ~10-20 mg solid K<sub>2</sub>CO<sub>3</sub>.

- Reaction: Seal vial and heat at 80°C for 45 minutes in a heating block.
  - Note: Ensure the vial is light-protected (wrap in foil) to prevent minor photo-degradation, although 9-CMP is more stable than anthracene derivatives.
- Termination: Cool to room temperature. Add 20 µL of 5% acetic acid (in ACN) to neutralize excess base.
- Filtration: Filter through 0.22 µm PTFE syringe filter before injection.

## HPLC-FLD Analysis

### Instrument Parameters:

- Mobile Phase A: Water (0.1% Formic Acid usually not needed for esters, but keeps silica stable).
- Mobile Phase B: Acetonitrile.
- Flow Rate: 1.0 mL/min.
- Injection Volume: 10-20 µL.
- Column Temp: 30°C.

### Detection Settings (Critical):

- Excitation Wavelength: 300 nm<sup>[2]</sup>
- Emission Wavelength: 366 nm<sup>[2]</sup>
  - Expert Insight: Unlike 9-chloromethylantracene (Ex 365/Em 412), the phenanthrene moiety requires UV excitation. Ensure your FLD lamp (Xenon or Deuterium) has sufficient energy at 300 nm.

### Gradient Table:

Time (min)	% Mobile Phase B (ACN)	Event
0.0	60%	Start
15.0	95%	Linear Gradient
20.0	95%	Wash
20.1	60%	Re-equilibration

| 25.0 | 60% | Stop |

## Validation & Quality Control

### Linearity and Sensitivity

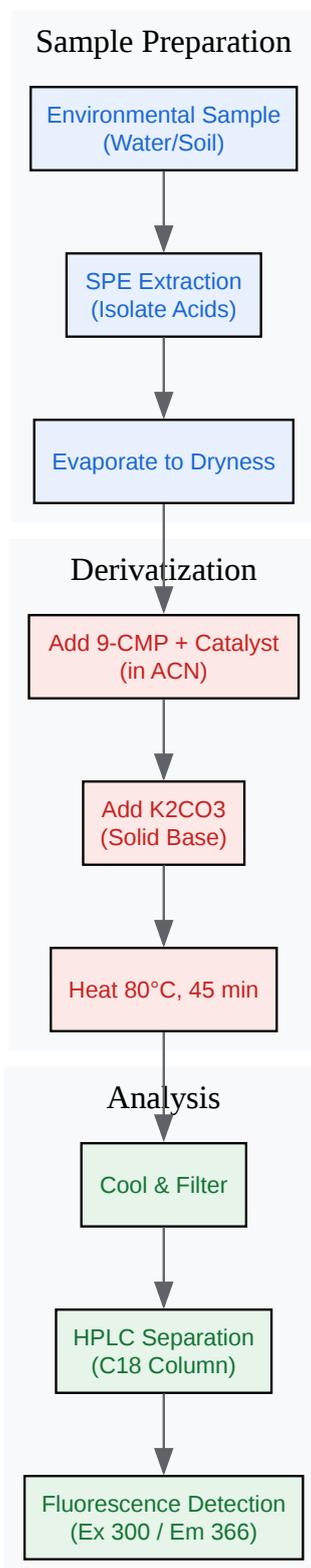
The method typically demonstrates linearity over the range of 10 nmol/L to 10  $\mu$ mol/L.

- LOD (Limit of Detection): ~0.5 - 2.0 pmol (on-column).
- LOQ (Limit of Quantitation): ~5.0 pmol (on-column).

### Troubleshooting Guide

Issue	Probable Cause	Corrective Action
Low Derivatization Yield	Water in reaction mixture.	Ensure $K_2CO_3$ is anhydrous and sample is fully dried before adding reagent. Water quenches the alkyl halide.
Extra Peaks	Excess Reagent (9-CMP) or Hydrolysis product (9-Hydroxymethylphenanthrene).	9-CMP elutes late in the chromatogram. Ensure the gradient hold at 95% B is long enough to flush it out.
Peak Tailing	Residual silanol interactions.	Use a high-purity, end-capped C18 column.

## Workflow Visualization



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Figure 2: Complete analytical workflow from sample extraction to fluorescence detection.

## References

- Spectral Properties & Synthesis: Holdcroft, S., & Guillet, J. E. (1988). Fluorescence energy transfer studies in a cross-linked polyurethane network. Canadian Journal of Chemistry, 66(12), 3027-3034. [Link](#) Establishes the synthesis of **9-chloromethylphenanthrene** and its fluorescence characteristics (Ex 300nm, Em 366nm).
- General Derivatization Methodology (Analogous Reagent): Wang, H., et al. (2023). Application of a fluorescent derivatization reagent 9-chloromethyl anthracene on determination of carboxylic acids by HPLC.[3] Journal of Chromatographic Science. [Link](#) Provides the foundational base/catalyst protocol (K<sub>2</sub>CO<sub>3</sub>/Crown Ether) adapted here for the phenanthrene analog.
- Reagent Data: Smolecule. (2023).[3][4][5][6] **9-Chloromethylphenanthrene** Product Data. [Link](#) Confirms CAS 951-05-3 and structural data.

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